

# comparative toxicity of diclosulam to aquatic organisms and honeybees

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## Compound Focus: Diclosulam

CAS No.: 145701-21-9

Cat. No.: S617487

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## Toxicity Profile of Diclosulam

The table below summarizes the available ecotoxicity data for **diclosulam**. Please note that toxicity values can vary based on specific test conditions and species.

Organism / Parameter	Test Duration	Value	Notes / Effect Level
<b>Honeybees (<i>Apis mellifera</i>)</b>			
Contact Toxicity	48 hours	LD <sub>50</sub> > 25 µg/bee [1] [2]	Practically non-toxic [2].
<b>Freshwater Fish</b>			
Rainbow Trout	96 hours	LC <sub>50</sub> > 110 mg/L [1] [2]	
Bluegill Sunfish	96 hours	LC <sub>50</sub> > 137 mg/L [1] [2]	

Organism / Parameter	Test Duration	Value	Notes / Effect Level
Sheepshead Minnow	96 hours	LC <sub>50</sub> > 120 mg/L [2]	
<b>Aquatic Invertebrates</b>			
<i>Daphnia</i> (Water flea)	48 hours	LC <sub>50</sub> 72 mg/L [1] [2]	
<i>Daphnia</i> Life-cycle	Chronic	NOEC 5.66 mg/L [2]	No Observed Effect Concentration.
Grass Shrimp	96 hours	LC <sub>50</sub> > 120 mg/L [2]	
Eastern Oyster	96 hours	LC <sub>50</sub> > 120 mg/L [2]	
<b>Aquatic Plants</b>			
Green Algae ( <i>Selenastrum capricornutum</i> )	14 days	EC <sub>50</sub> 1.6 µg/L [1] [2]	High toxicity.
Blue-green Algae ( <i>Anabaena flos-aquae</i> )	14 days	EC <sub>50</sub> 83 µg/L [2]	
Duckweed ( <i>Lemna</i> sp.)	96 hours	EC <sub>50</sub> 1.16 µg/L [2]	High toxicity.
<b>Other Organisms</b>			
Earthworms	14 days	LC <sub>50</sub> > 991 mg/kg [1] [2]	Practically non-toxic.
Bobwhite Quail (Oral)	Acute	LD <sub>50</sub> > 2250 mg/kg [1] [2]	Slightly toxic.
Bobwhite Quail (Dietary)	Acute	LC <sub>50</sub> > 5620 ppm [2]	

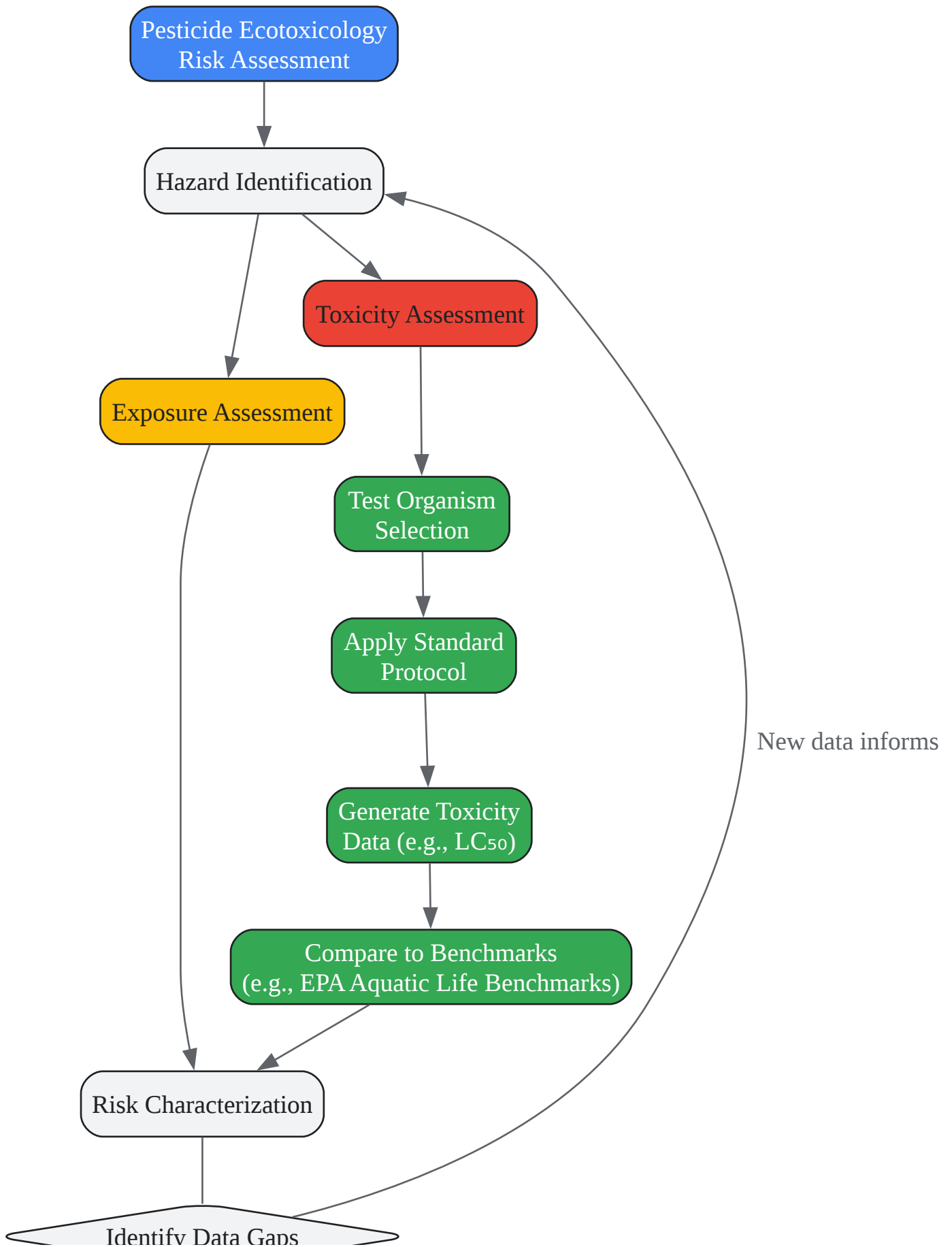
## Standard Experimental Protocols

The toxicity data for **diclosulam** was likely generated following standardized international testing guidelines. The table below outlines the core methodologies relevant to the data presented.

Test Organism	Guideline & Objective	Key Protocol Elements
<b>Honeybees</b>	<b>OECD Guideline 214:</b> "Honeybees, Acute Contact Toxicity Test" [3]. Objective: Determine the LD <sub>50</sub> via direct contact.	1. <b>Exposure:</b> Anesthetized adult worker bees are treated topically on the thorax with a range of pesticide doses [4]. 2. <b>Housing:</b> Treated bees are kept in small cages and provided with sugar syrup and water <i>ad libitum</i> . 3. <b>Duration &amp; Conditions:</b> Mortality is recorded after 48 hours of exposure under controlled temperature and humidity. 4. <b>Analysis:</b> LD <sub>50</sub> is calculated using statistical methods like probit analysis [3].
<b>Aquatic Organisms (Fish/Invertebrates)</b>	<b>EPA Ecological Risk Assessments</b> (aligned with 40 CFR 158) [5]. Objective: Determine the LC <sub>50</sub> (Lethal Concentration for 50% of the population).	1. <b>Test Chamber:</b> Organisms are placed in a controlled aquarium system with the test substance dissolved in water. 2. <b>Exposure:</b> A series of concentrations are tested, typically under a static or flow-through system. 3. <b>Duration:</b> The test lasts for 96 hours for fish and 48 hours for <i>Daphnia</i> . 4. <b>Endpoint:</b> Mortality is recorded, and the LC <sub>50</sub> is calculated.
<b>Aquatic Plants (Algae)</b>	<b>OECD Guideline 201:</b> "Freshwater Alga and Cyanobacteria, Growth Inhibition Test". Objective: Determine the EC <sub>50</sub> (Effect Concentration for 50% growth inhibition).	1. <b>Exposure:</b> Algae are exposed to the test substance in growth media over multiple generations. 2. <b>Duration:</b> The test typically runs for 72 hours, but data for <b>diclosulam</b> is based on a 14-day study [2]. 3. <b>Measurement:</b> Growth inhibition is measured by cell count or biomass. 4. <b>Endpoint:</b> The EC <sub>50</sub> is calculated based on the reduction in growth rate.

## Ecotoxicological Risk Assessment Workflow

The following diagram illustrates the logical workflow for assessing the environmental risk of a pesticide like **diclosulam** to different non-target organisms, based on the data and standard protocols.





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## Limitations and Further Research

- **Lack of Comparative Data:** The search results provide a robust profile for **diclosulam** but lack equivalent experimental data for common alternative herbicides (e.g., other ALS inhibitors like imazethapyr or flumetsulam). A true comparative guide requires this parallel dataset.
- **Focus on Acute Toxicity:** The available data primarily covers acute (short-term) exposure. A comprehensive assessment for researchers would also need to consider chronic toxicity and sublethal effects.
- **Indirect Effects:** The data shows **diclosulam** is highly toxic to aquatic plants and algae [1] [2]. The degradation of this primary food source could have significant indirect impacts on entire aquatic ecosystems, a factor that should be considered in environmental risk assessments.

To obtain a complete comparison, you may need to conduct targeted searches for specific alternative herbicides using scientific databases and regulatory documents (e.g., from the US EPA) [5].

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